

Application Notes and Protocols: Isostearyl Neopentanoate in Topical Drug Delivery Systems

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Compound of Interest

Compound Name: *Isostearyl neopentanoate*

Cat. No.: *B1596658*

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Introduction to Isostearyl Neopentanoate

Isostearyl neopentanoate is the ester of isostearyl alcohol and neopentanoic acid.[1] It is a branched-chain emollient ester with a non-greasy, silky feel, valued in cosmetics and personal care products for its texture-enhancing and skin-conditioning properties.[2] In the context of topical drug delivery, **isostearyl neopentanoate** can serve as a versatile excipient, primarily acting as a vehicle that can influence the stability, aesthetics, and potentially the penetration of active pharmaceutical ingredients (APIs). Its primary functions in topical formulations include acting as a lubricant on the skin, giving it a soft and smooth appearance, and as a binder in pressed powders.[1]

Physicochemical Properties:

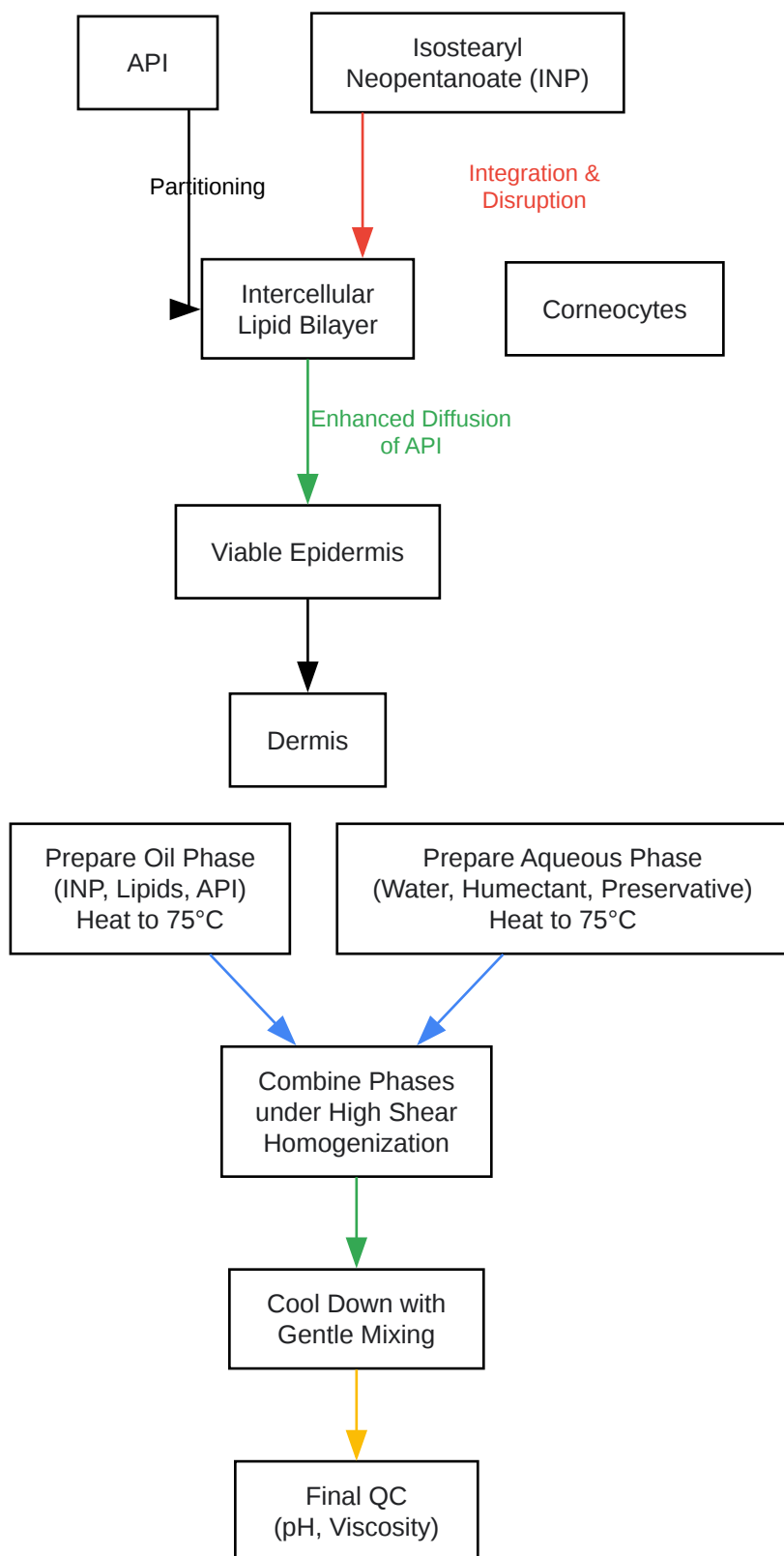
Property	Value/Description
INCI Name	ISOSTEARYL NEOPENTANOATE
Chemical Formula	C23H46O2
Appearance	Clear, slightly yellow, viscous liquid.[2]
Solubility	Soluble in organic solvents; insoluble in water.
Key Features	Non-greasy emollient, improves spreadability, binder.[1][3]

Mechanism of Action in Topical Drug Delivery

While specific studies quantifying the penetration-enhancing effect of **isostearyl neopentanoate** are not abundant in publicly available literature, its mechanism can be inferred from its chemical nature as a branched-chain ester and an emollient. Emollients and other lipid-based excipients can influence drug permeation through several mechanisms:

- **Increased Drug Solubility:** **Isostearyl neopentanoate** can act as a solvent for lipophilic APIs, increasing their concentration in the formulation's vehicle and thereby enhancing the thermodynamic activity and partitioning into the stratum corneum.
- **Modification of the Stratum Corneum:** As a lipid-based emollient, it can integrate into the lipid matrix of the stratum corneum. This can disrupt the highly ordered structure of the intercellular lipids, creating more fluid regions and thereby reducing the barrier function of the skin. This disruption of the lipid bilayer is a common mechanism for many chemical penetration enhancers.
- **Improved Formulation Contact:** Its excellent spreading properties ensure a uniform film of the formulation on the skin, maximizing the surface area for drug absorption.

The proposed mechanism involves the fluidization of the stratum corneum's lipid lamellae, which facilitates the diffusion of the API through this primary barrier.



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